

Technical Support Center: Synthesis of Phenylmethyl N-(10-bromodecyl)carbamate

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Compound of Interest

Compound Name: *Phenylmethyl N-(10-bromodecyl)carbamate*

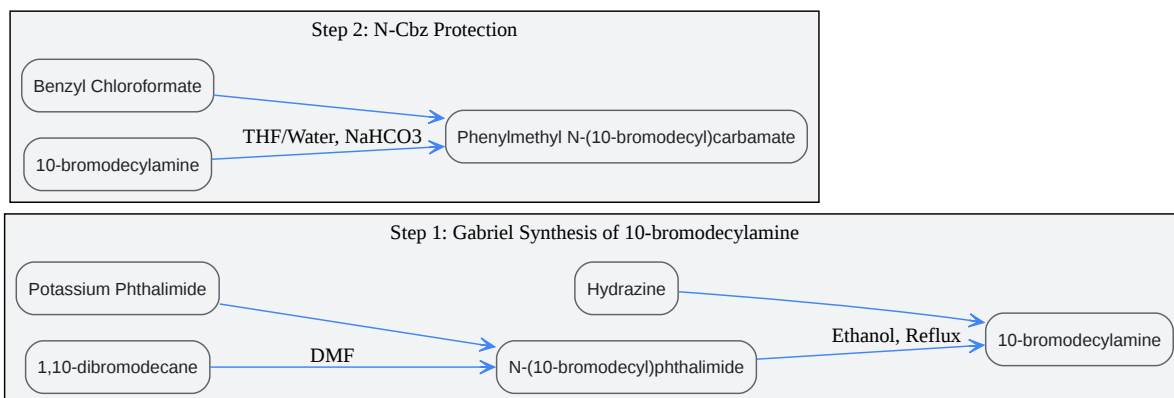
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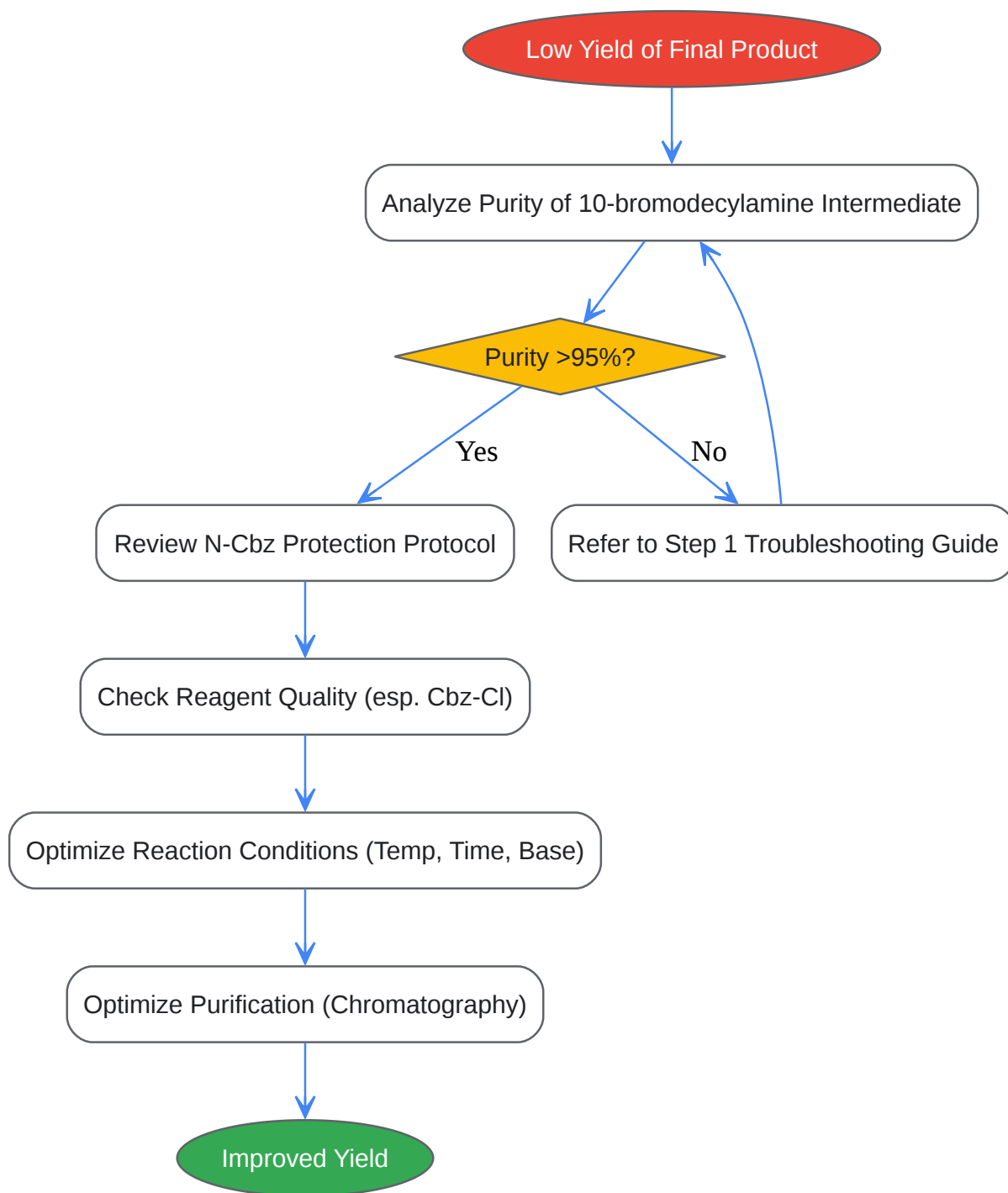
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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals engaged in the synthesis of **Phenylmethyl N-(10-bromodecyl)carbamate**.

I. Synthesis Overview & Signaling Pathway

The synthesis of **Phenylmethyl N-(10-bromodecyl)carbamate** is a two-step process. The first step involves the formation of the intermediate, 10-bromodecylamine, from 1,10-dibromodecane via a Gabriel synthesis. The second step is the N-benzyloxycarbonyl (Cbz) protection of 10-bromodecylamine using benzyl chloroformate to yield the final product.





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